

Capmatinib clinical response MET amplification GCN

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Compound Focus: Capmatinib Hydrochloride

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Efficacy of Capmatinib by MET Gene Copy Number

The table below summarizes key efficacy data from clinical studies, demonstrating that higher MET GCN is generally associated with a better response to capmatinib.

MET Status / Patient Group	Study Type	Objective Response Rate (ORR)	Median Progression-Free Survival (mPFS)	Source Study / Context
MET GCN ≥ 6	Phase II Clinical Trial	47% [1]	9.3 months [1]	GEOMETRY mono-1 (NCT02414139)
MET GCN ≥ 10	Clinical Trial Subgroup	50% [2]	Information not available	National Cancer Center, Korea
All MET Amplification (de novo & acquired)	Real-World Study	Information not available	8.1 months (median rwPFS) [3]	Multi-center retrospective analysis
All Comers (Various MET dysregulations)	Phase I Clinical Trial	20% [1]	Information not available	Initial dose-expansion trial

Safety and Comparative Profile of MET-TKIs

This table provides a comparative overview of the safety profile of capmatinib, including data on its use in combination therapies to overcome resistance.

Aspect	Key Findings	Context
Common Adverse Events	Nausea (42%), peripheral edema (33%), vomiting (31%). Most events were mild to moderate [1].	Initial phase I dose-expansion trial
Safety in Combination Therapy	Capmatinib + EGFR-TKI showed a lower rate of severe (\geq Grade 3) treatment-related adverse events (30.0%) compared to savolitinib (46.7%) or tepotinib (41.2%) combinations [4].	Systematic Review & Meta-Analysis
Hepatotoxicity Profile	Capmatinib-based combination therapy demonstrated numerically lower incidence of increased AST/ALT levels versus savolitinib and tepotinib combinations [4].	Systematic Review & Meta-Analysis
Pharmacokinetic Advantage	Capmatinib is absorbed more quickly and has higher systemic exposure than other Type Ib MET inhibitors (tepotinib, savolitinib). Its exposure is minimally impacted by food, facilitating dosing [5].	Narrative Review of Pharmacokinetics

Detailed Experimental Protocols from Key Studies

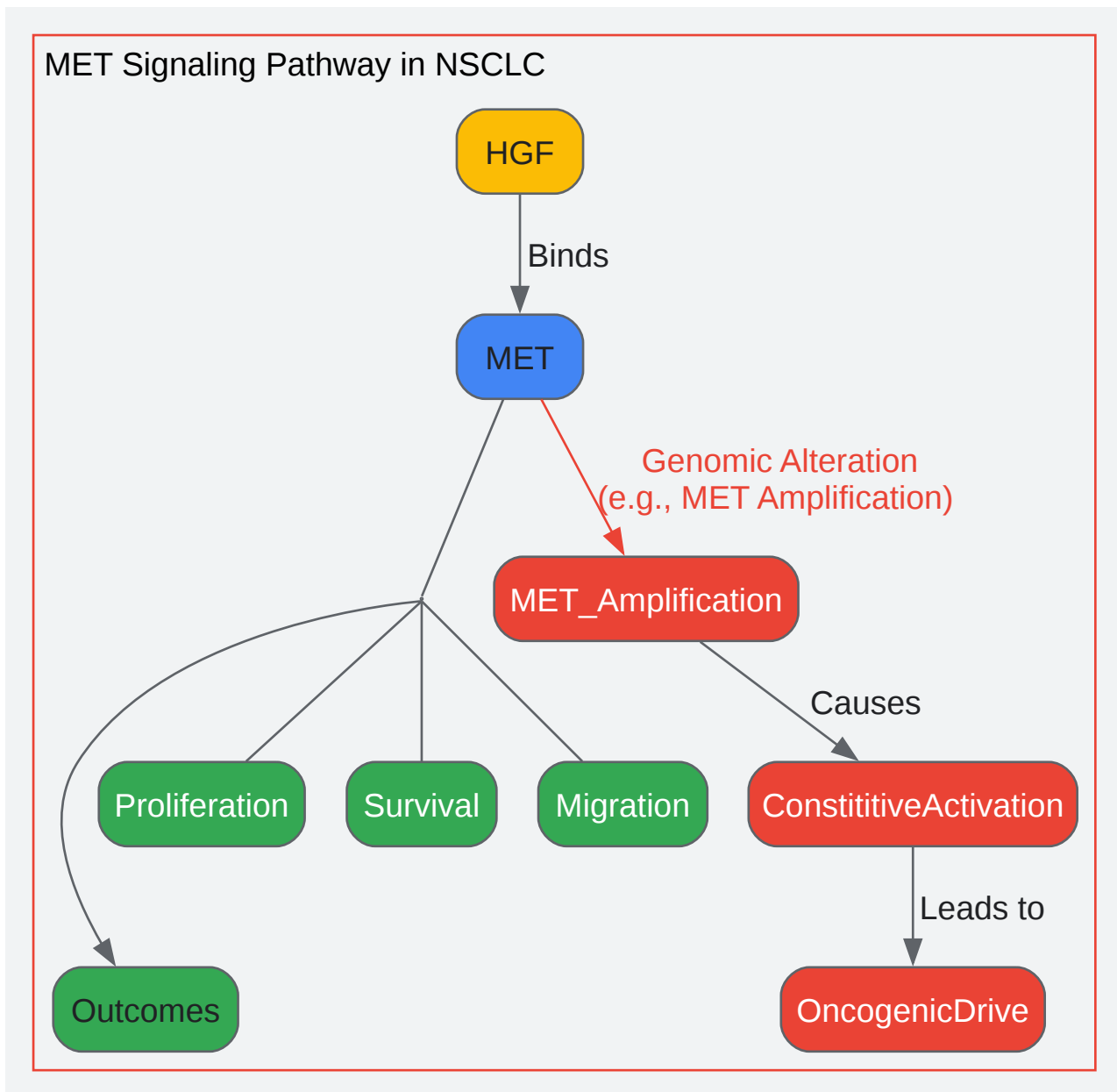
To support the data presented above, here are the methodologies from the pivotal clinical trials.

- **GEOMETRY Mono-1 Phase II Trial (NCT02414139):**
 - **Objective:** To explore the antitumor activity of capmatinib in patients with MET-dysregulated NSCLC.
 - **Patient Selection:** Adults with advanced NSCLC harboring MET dysregulation, defined as MET exon 14 skipping mutations (METex14) or MET amplification (GCN \geq 5 or MET/CEP7 ratio \geq 2.0). Many patients were heavily pre-treated [1] [6].
 - **Intervention:** Oral capmatinib at 400 mg twice daily (tablet formulation) [1].

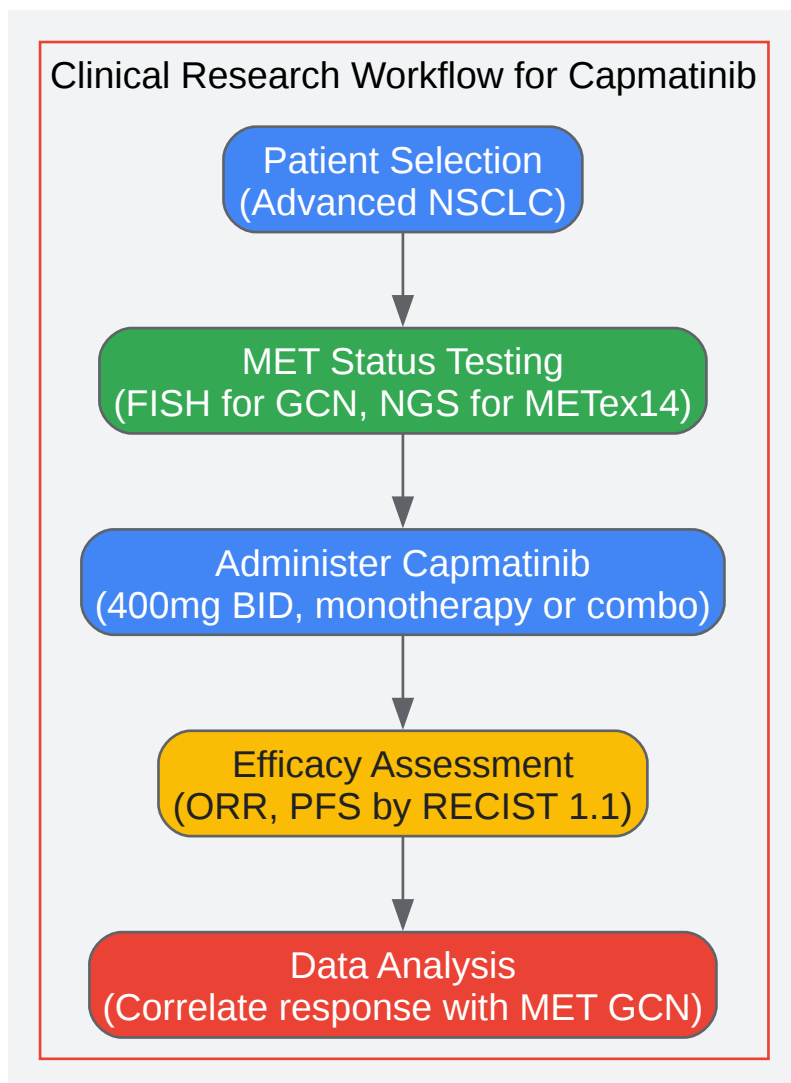
- **Endpoint Assessment:** The primary efficacy endpoint was overall response rate (ORR) per RECIST v1.1, assessed by both investigator and blinded independent review. MET status was analyzed centrally where possible [1].
- **Multi-center Real-World Study (2025):**
 - **Objective:** To investigate capmatinib's efficacy in a real-world setting for patients with de novo (present at diagnosis) or acquired MET amplification [3].
 - **Study Design:** A retrospective analysis of patient data from 5 centers.
 - **Patient Population:** Enrolled 14 patients for whom MET GCN was recorded (4 with GCN ≤ 5 and 6 with GCN > 5) [3].
 - **Endpoint Assessment:** The primary endpoint was real-world progression-free survival (rwPFS), evaluated using Kaplan-Meier analysis [3].

MET Signaling Pathway and Research Workflow

The diagrams below illustrate the mechanistic role of MET and a general workflow for the clinical studies cited.



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Key Insights for Researchers

- **Biomarker Strategy:** The data strongly supports **MET GCN as a predictive biomarker**. Enriching trial populations for patients with a **GCN ≥ 6** appears optimal for identifying those most likely to respond to capmatinib therapy [1].
- **Combination Therapy for Resistance:** A prominent strategy to overcome acquired resistance to EGFR-TKIs mediated by MET amplification is combining a MET-TKI with an EGFR-TKI. A 2025 meta-analysis confirms this is a promising approach, with combinations involving a third-generation EGFR-TKI (e.g., osimertinib) showing enhanced survival benefits [4].
- **Emerging Research on Resistance:** Early-phase trials are exploring novel combinations, such as capmatinib plus the MEK inhibitor trametinib, to overcome resistance that develops to MET-TKI monotherapy, often driven by MAPK pathway reactivation [7].

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